

Didesethyl Chloroquine-d4 Powder: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Didesethyl Chloroquine-d4*

Cat. No.: *B564474*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information on the solubility and stability of **Didesethyl Chloroquine-d4** powder. **Didesethyl Chloroquine-d4** is the deuterated form of Didesethyl Chloroquine, a major metabolite of the antimalarial drug Chloroquine.^{[1][2]} The inclusion of deuterium isotopes makes it a valuable internal standard for pharmacokinetic and metabolic studies.^{[1][2]} Understanding its solubility and stability is critical for its accurate handling, storage, and application in research and development.

Physicochemical Properties

A summary of the key physicochemical properties of **Didesethyl Chloroquine-d4** is presented in Table 1. This information has been compiled from various chemical suppliers and databases.

| Property | Value | Source |
|-------------------|---|--------|
| Chemical Name | N4-(7-Chloro-4-quinoliny)-1,4-pentanediamine-d4 | |
| Synonyms | Bisdesethylchloroquine-d4 | [1][2] |
| CAS Number | 1215797-41-3 | [1][3] |
| Molecular Formula | C ₁₄ H ₁₄ D ₄ ClN ₃ | [1][3] |
| Molecular Weight | 267.79 g/mol | [1][3] |
| Appearance | Pale Yellow Thick Oil or Solid | |
| Purity | >95% (HPLC) | [3] |

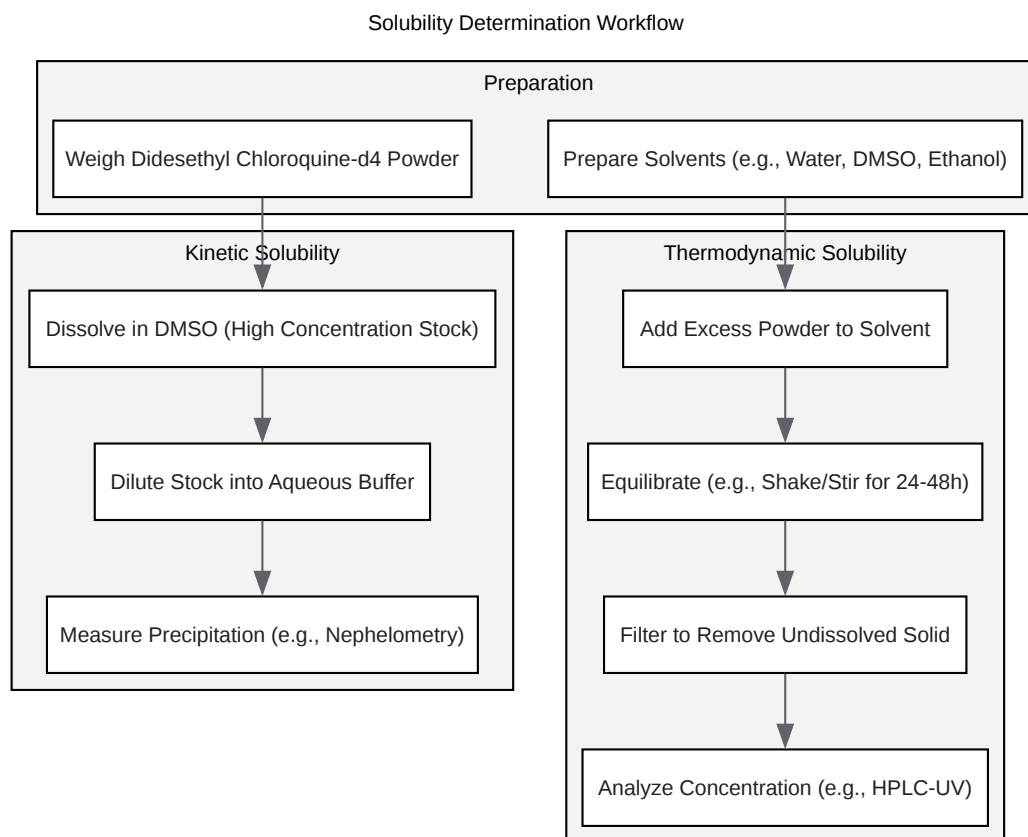
Solubility Profile

Specific quantitative solubility data for **Didesethyl Chloroquine-d4** powder in various solvents is not extensively available in the public domain. Product information from suppliers often recommends referring to the Certificate of Analysis for lot-specific details. However, based on the properties of its parent compounds and general knowledge of similar chemical structures, it is anticipated to have some solubility in organic solvents.

For the unlabeled metabolite, Desethylchloroquine, slight solubility in chloroform and methanol has been reported.[4]

Experimental Protocol: Solubility Determination Workflow

Due to the lack of specific published protocols for **Didesethyl Chloroquine-d4**, a general workflow for determining the kinetic and thermodynamic solubility of a pharmaceutical compound is outlined below.[5][6]



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A general workflow for determining the solubility of a compound.

Stability and Storage

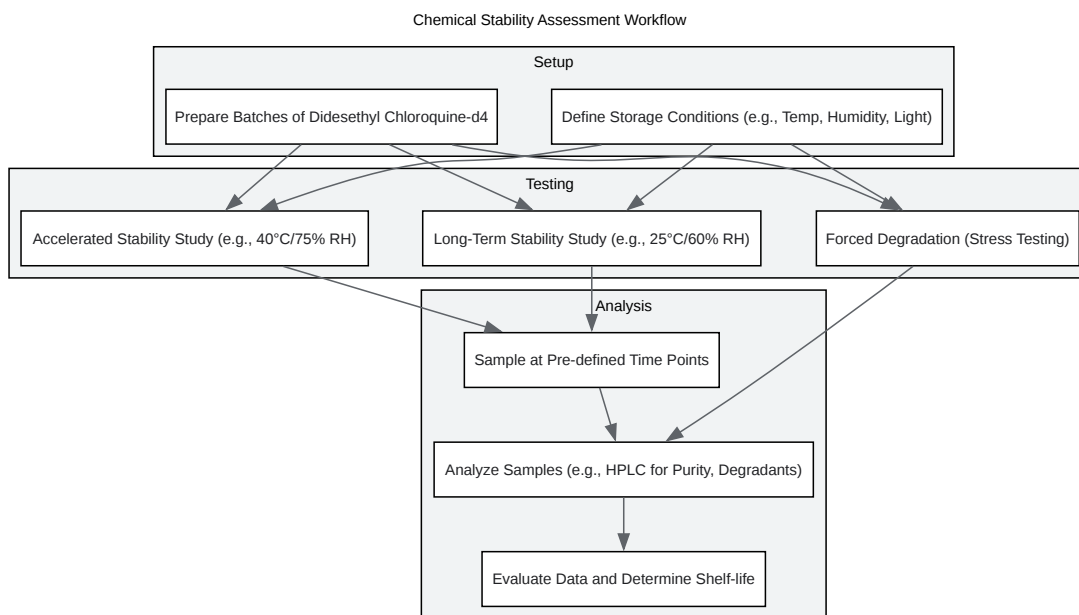
The stability of **Didesethyl Chloroquine-d4** is crucial for maintaining its integrity as a reference standard. While comprehensive, publicly available stability studies are limited, supplier recommendations provide guidance on appropriate storage conditions.

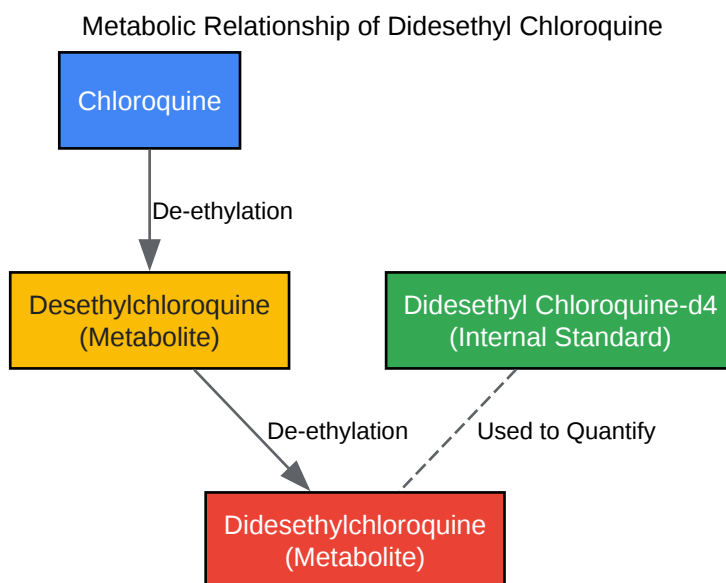
| Storage Condition | Recommendation | Source |
|------------------------|--|-----------|
| Temperature | -20°C for long-term storage. Room temperature is acceptable for shipping in the continental US. | [2][3][7] |
| Atmosphere | Store under an inert atmosphere. | |
| Light | Protect from light, as the parent compound Chloroquine is light-sensitive. | [6] |
| Moisture | The compound is described as hygroscopic; protect from moisture. | |
| Incompatible Materials | Avoid strong acids/alkalis and strong oxidizing/reducing agents. | [7] |

It is stated that the compound is stable for at least 2 years when stored at -20°C.[4]

Experimental Protocol: Chemical Stability Assessment Workflow

A generalized workflow for assessing the chemical stability of an active pharmaceutical ingredient (API) like **Didesethyl Chloroquine-d4** is provided below. This is based on ICH guidelines for stability testing.[8]





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